

Application Notes: Calcium Phosphate Monohydrate (MCPM) in Food Science

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Calcium phosphate monohydrate

Cat. No.: B8022116

[Get Quote](#)

Introduction **Calcium phosphate monohydrate**, also known as **monocalcium phosphate monohydrate** (MCPM) or E341(i), is a widely utilized food additive with the chemical formula $\text{Ca}(\text{H}_2\text{PO}_4)_2 \cdot \text{H}_2\text{O}$.^{[1][2]} It belongs to the family of calcium orthophosphates and is valued for its functional properties in food processing and its role as a nutritional supplement.^{[3][4]} As a food additive, it is classified as "Generally Recognized As Safe" (GRAS) by the U.S. Food and Drug Administration (FDA) and is approved by the European Food Safety Authority (EFSA), underscoring its established safety profile when used in accordance with good manufacturing practices.^{[3][5][6][7][8]}

Regulatory Status and Safety Profile Regulatory bodies worldwide have thoroughly evaluated the safety of calcium phosphates. The EFSA has established a group acceptable daily intake (ADI) for all phosphates as food additives, which is set at 40 mg per kilogram of body weight per day, expressed as phosphorus.^{[3][5][6]} Toxicological reviews have concluded that phosphates have low acute oral toxicity, with no concerns regarding genotoxicity or carcinogenicity.^{[6][7]} While generally safe, excessive consumption of phosphate additives may pose a risk for individuals with kidney disease by potentially disrupting the body's calcium and phosphorus balance.^[5]

Functional Applications in Food Systems MCPM is a versatile additive with several key functions in the food industry:

- **Leavening Agent:** It is most commonly used as a fast-acting leavening acid in baked goods. It reacts with baking soda (sodium bicarbonate) to produce carbon dioxide gas, which helps dough and batter to rise.^[7]
- **Nutritional Fortification:** It serves as an important source of both calcium and phosphorus, essential minerals for bone health and numerous physiological functions.^{[3][7][9]}
- **pH Control and Acidity Regulator:** MCPM can be used to adjust and stabilize the pH of food products.^{[3][7]}
- **Dough Conditioner and Texturizer:** In flour and baked goods, it improves consistency and acts as a dispersant.^[3]

Bioavailability and Physiological Fate A critical aspect of **calcium phosphate monohydrate** as a food additive is its behavior in the gastrointestinal tract. Regardless of its initial particle size (including micro- and nanoparticles), MCPM dissolves in the highly acidic environment of the stomach (pH ~1).^{[3][9]} This dissolution releases calcium (Ca^{2+}) and phosphate (H_2PO_4^-) ions.^{[3][10]} Once in this ionized form, they are absorbed in the small intestine and are indistinguishable from calcium and phosphate ions derived from other dietary sources like milk or cheese.^{[3][9]} Therefore, the calcium and phosphorus provided by MCPM are considered bioavailable.

Data Presentation

Table 1: Summary of Developmental Toxicity Study (MCPM) This table summarizes findings from a developmental toxicity study in rats.

Species	Administration Route	Dosage (mg/kg-day)	Key Observations	Reference
Albino Wistar-derived rats	Gavage (in water)	0, 4.1, 19.1, 88.5, 410	No significant maternal or developmental toxicity effects reported at the tested doses.	[11]

Table 2: Regulatory and Safety Thresholds

Regulatory Body	Designation	Status/Value	Notes	Reference
U.S. FDA	GRAS	Generally Recognized As Safe	When used in accordance with good manufacturing practices.	[3][5][6][7][8]
EFSA	ADI	40 mg/kg body weight/day	Group ADI for all phosphates, expressed as phosphorus.	[3][5][6]

Table 3: Physicochemical Properties of **Calcium Phosphate Monohydrate** (MCPM)

Property	Value / Description	Reference
Chemical Formula	$\text{Ca}(\text{H}_2\text{PO}_4)_2 \cdot \text{H}_2\text{O}$	[1]
E Number	E341(i)	[12]
pH Stability Range	0.0 - 2.0	[1][4]
Solubility	Highly soluble in acidic conditions and water. Dissolves incongruently in water.	[8]
Density	2.22 g/cm ³	[1][13]

Experimental Protocols

Protocol 1: Physicochemical Characterization of MCPM Powder

Objective: To verify the identity and purity of a **calcium phosphate monohydrate** sample.

Methodology:

- Phase Analysis (X-Ray Diffraction - XRD):
 - Prepare a small, uniform layer of the MCPM powder on a sample holder.
 - Run XRD analysis using Cu K α radiation.
 - Compare the resulting diffraction pattern with the standard pattern for $\text{Ca}(\text{H}_2\text{PO}_4)_2 \cdot \text{H}_2\text{O}$ (e.g., JCPDS file no. 00-011-0293) to confirm the crystalline phase.[14]
- Functional Group Analysis (Fourier-Transform Infrared Spectroscopy - FTIR):
 - Mix a small amount of MCPM powder with potassium bromide (KBr) and press into a pellet.
 - Obtain the infrared spectrum in the range of 4000-400 cm⁻¹.

- Identify characteristic peaks for P-O-H, O-P-O, and water of hydration to confirm the chemical structure.[\[15\]](#)
- Elemental Composition Analysis:
 - Calcium Content (Atomic Absorption Spectrophotometry - AAS):
 - Accurately weigh and dissolve the MCPM sample in an acidic solution (e.g., dilute HCl).
 - Analyze the solution using AAS at the specific wavelength for calcium to determine its concentration.[\[14\]](#)
 - Phosphorus Content (Colorimetric Analysis):
 - Following acid digestion of the sample, react it with a molybdate reagent to form a colored phosphomolybdate complex.
 - Measure the absorbance of the solution with a spectrophotometer and compare it to a standard curve to determine the phosphorus content.[\[14\]](#)
- Thermal Analysis (Thermogravimetric Analysis - TGA):
 - Heat the MCPM sample at a controlled rate (e.g., 10°C/min) under an inert atmosphere.
 - Record the mass loss as a function of temperature. The initial mass loss corresponds to the water of hydration, confirming its monohydrate state.[\[14\]](#)

Protocol 2: Ex Vivo Assessment of Calcium Bioavailability

Objective: To evaluate the transport of calcium from MCPM across the intestinal epithelium using an animal model. This protocol is adapted from methodologies used to study nanoparticle-mediated calcium absorption.[\[16\]](#)

Methodology:

- Animal Model: Use male C57BL/6 mice (8-10 weeks old), fasted overnight with free access to water.

- Preparation of Intestinal Sacs:
 - Euthanize mice and excise the ileal segment of the small intestine.
 - Gently flush the segment with ice-cold saline solution.
 - Ligate one end of the segment with a suture to form a sac.
- Experimental Solutions:
 - Prepare a control solution (e.g., Krebs-Ringer buffer).
 - Prepare a test solution containing a known concentration of MCPM dissolved in the same buffer.
- Incubation:
 - Fill the ileal sacs with the test or control solution and ligate the other end.
 - Submerge the sacs in a bath of the same solution, maintained at 37°C and aerated with 95% O₂/5% CO₂.
 - Incubate for a defined period (e.g., 60 minutes).
- Analysis:
 - After incubation, collect the serosal (outside) and mucosal (inside) fluids.
 - Measure the calcium concentration in both fluid compartments using AAS or a calcium-specific colorimetric assay.
 - Calculate the net calcium transport across the intestinal wall. An increase in serosal calcium concentration in the MCPM group compared to the control indicates absorption.

Protocol 3: In Vivo Developmental Toxicity Screening (Rodent Model)

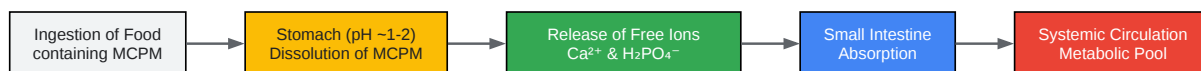
Objective: To assess the potential for adverse effects on maternal health and embryonic development following MCPM ingestion during gestation. This is a generalized protocol based

on standard toxicological study designs.[\[11\]](#)

Methodology:

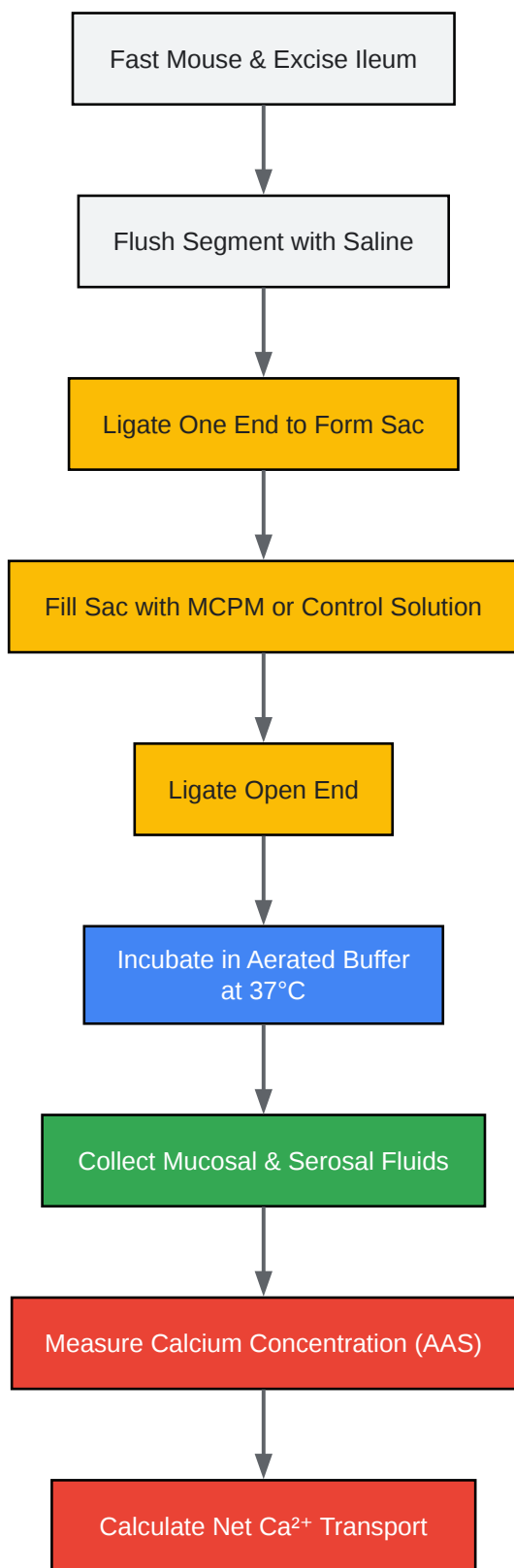
- Animal Model: Use time-mated female rats (e.g., Wistar strain). Day 0 of gestation is confirmed by the presence of a vaginal plug.
- Dosing:
 - Randomly assign pregnant dams to control and treatment groups.
 - Prepare suspensions of MCPM in purified water at various concentrations.
 - Administer the test substance or vehicle (control) daily via oral gavage from Gestation Day 6 to 15. Dosages could range from low levels to a limit dose (e.g., 4, 20, 100, 400 mg/kg/day).[\[11\]](#)
- Maternal Monitoring:
 - Monitor dams daily for clinical signs of toxicity, body weight changes, and food consumption.
- Fetal Examination:
 - On Gestation Day 20, euthanize the dams and perform a caesarean section.
 - Record the number of corpora lutea, implantations, resorptions, and live/dead fetuses.
 - Examine each fetus for external abnormalities, weight, and crown-rump length.
 - Perform detailed visceral and skeletal examinations on a subset of fetuses to identify any developmental malformations.
- Data Analysis:
 - Statistically compare data from treatment groups to the control group to determine any dose-related adverse effects.

Visualizations



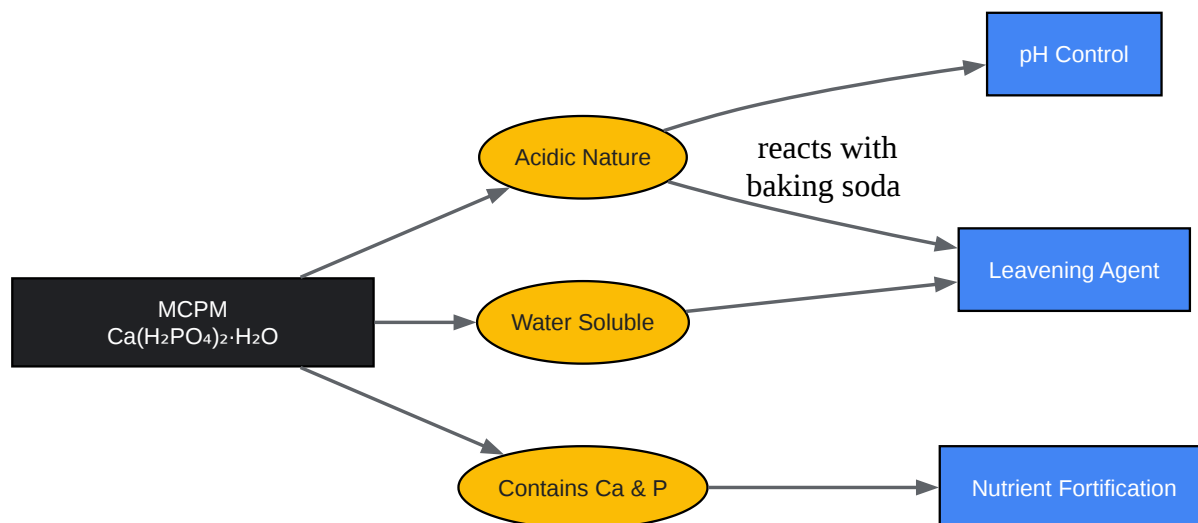
[Click to download full resolution via product page](#)

Caption: Physiological pathway of ingested **calcium phosphate monohydrate**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the ex vivo calcium absorption study.



[Click to download full resolution via product page](#)

Caption: Logical relationship between MCPM properties and food functions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Calcium Phosphate Bioceramics: A Review of Their History, Structure, Properties, Coating Technologies and Biomedical Applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. CAS 10031-30-8: Monocalcium phosphate monohydrate [cymitquimica.com]
- 3. On the Application of Calcium Phosphate Micro- and Nanoparticles as Food Additive - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. scienceopen.com [scienceopen.com]

- [5. Is Monocalcium Phosphate Safe To Eat? - Kands \[kandschemical.com\]](#)
- [6. foodadditives.net \[foodadditives.net\]](#)
- [7. stanfordchem.com \[stanfordchem.com\]](#)
- [8. INTRODUCTION - Provisional Peer-Reviewed Toxicity Values for Calcium Salts of Inorganic Phosphates \(Multiple CASRNs\) - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [9. On the Application of Calcium Phosphate Micro- and Nanoparticles as Food Additive - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. Calcium Absorption from Food Products: Food Matrix Effects - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. hhpptv.ornl.gov \[hhpptv.ornl.gov\]](#)
- [12. efsa.europa.eu \[efsa.europa.eu\]](#)
- [13. Preparation and application of calcium phosphate nanocarriers in drug delivery - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. jmaterenvirosci.com \[jmaterenvirosci.com\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. Formation of calcium phosphate nanoparticles mediated by animal protein hydrolysates enhances calcium absorption by murine small intestine ex vivo - Food & Function \(RSC Publishing\) \[pubs.rsc.org\]](#)
- To cite this document: BenchChem. [Application Notes: Calcium Phosphate Monohydrate (MCPM) in Food Science]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8022116/docs#application-notes-calcium-phosphate-monohydrate-mcpm-in-food-science\]](https://www.benchchem.com/product/b8022116/docs#application-notes-calcium-phosphate-monohydrate-mcpm-in-food-science)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)